

# An In-depth Technical Guide to Dimethyl 2-aminoterephthalate (CAS 5372-81-6)

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## Compound of Interest

Compound Name: Dimethyl aminoterephthalate

Cat. No.: B151837

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## Introduction

Dimethyl 2-aminoterephthalate is a versatile aromatic compound that serves as a crucial intermediate in various fields of chemical synthesis. While primarily recognized for its role as a linker in the formation of metal-organic frameworks (MOFs) and as a precursor in the dye and pigment industry, its utility extends to the synthesis of biologically active molecules, making it a compound of interest for drug discovery and development.<sup>[1][2][3][4]</sup> This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and key applications of Dimethyl 2-aminoterephthalate, with a focus on its relevance to researchers in both materials science and the life sciences.

## Chemical and Physical Properties

Dimethyl 2-aminoterephthalate is a stable, slight yellow crystalline powder.<sup>[2]</sup> A summary of its key chemical and physical properties is presented in the tables below.

### Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	5372-81-6	[5]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub>	[5]
Molecular Weight	209.20 g/mol	[5]
Appearance	Slight yellow crystalline powder	[2]
Melting Point	127-130 °C	[6]
Boiling Point	348.55 °C (estimated)	[6]
Density	1.248 g/cm <sup>3</sup>	[2]
Solubility	Insoluble in water.	[2][6]
Storage	Store below +30°C.	[6]

## Table 2: Spectroscopic Data

Technique	Key Features
<sup>1</sup> H NMR	Spectral data available.
<sup>13</sup> C NMR	Spectral data available.
IR Spectroscopy	Data available.
Mass Spectrometry	Data available.

## Synthesis of Dimethyl 2-aminoterephthalate

The primary route for the synthesis of Dimethyl 2-aminoterephthalate is through the reduction of Dimethyl 2-nitroterephthalate.[2][6] A common and efficient method is catalytic hydrogenation.[2]

## Experimental Protocol: Catalytic Hydrogenation

This protocol describes the synthesis of Dimethyl 2-aminoterephthalate via the catalytic hydrogenation of Dimethyl 2-nitroterephthalate.[2]

#### Materials:

- Dimethyl 2-nitroterephthalate
- Isopropanol
- Noble metal catalyst (e.g., Palladium on carbon)
- Hydrogen gas
- Hydrogenation reactor

#### Procedure:

- In a hydrogenation reactor, dissolve Dimethyl 2-nitroterephthalate in isopropanol.[2]
- Add the noble metal catalyst to the solution.[2]
- Seal the reactor and purge with hydrogen gas.[2]
- Pressurize the reactor with hydrogen to 0.3-2.5 MPa and heat to 80-100 °C.[2]
- Maintain the reaction under these conditions until the reaction is complete (monitor by TLC or HPLC).
- Cool the reactor and filter to recover the catalyst.[2]
- The filtrate, containing the product, is then cooled to induce crystallization.[2]
- The crystalline Dimethyl 2-aminoterephthalate is collected by filtration and dried.[2]

This method typically results in a high yield ( $\geq 95\%$ ) and purity ( $\geq 99\%$ ) of the final product.[2]

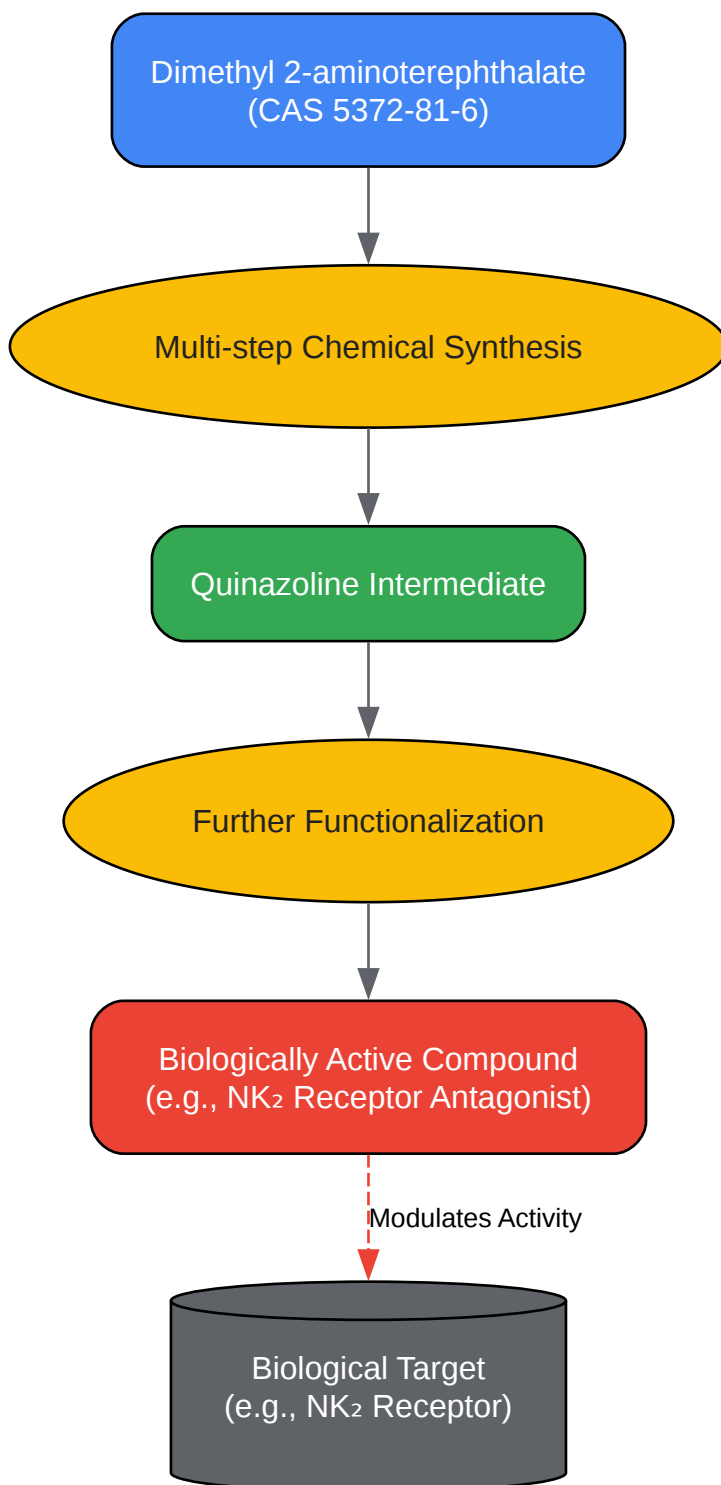
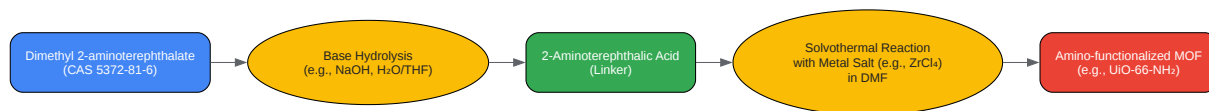
## Applications in Materials Science: Metal-Organic Frameworks (MOFs)

A significant application of Dimethyl 2-aminoterephthalate is as a precursor to the 2-aminoterephthalic acid linker used in the synthesis of functionalized Metal-Organic Frameworks

(MOFs). The amino group provides a site for post-synthetic modification, allowing for the tuning of the MOF's properties for specific applications such as gas storage and catalysis.

## Experimental Workflow for MOF Synthesis

The following diagram illustrates a typical workflow for the synthesis of an amino-functionalized MOF using Dimethyl 2-aminoterephthalate as the starting material for the organic linker.



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